

Application Notes and Protocols for Diamidafos as a Research Insecticide

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Compound of Interest

Compound Name: *Diamidafos*

Cat. No.: *B158128*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the use of **Diamidafos** (CAS 1754-58-1), a phosphorodiamide nematicide, in a research setting. This document includes key toxicological data, detailed experimental protocols for acetylcholinesterase inhibition assays and nematicidal efficacy studies, and visual representations of relevant pathways and workflows.

Introduction

Diamidafos, also known by its synonyms Nellite and Dowco 169, is an organophosphate compound primarily classified as a nematicide.^[1] Its mode of action, characteristic of organophosphates, is the inhibition of the enzyme acetylcholinesterase (AChE). This inhibition leads to the accumulation of the neurotransmitter acetylcholine at the synaptic cleft, resulting in continuous nerve stimulation, paralysis, and eventual death of the target organism. While its primary use is in the control of nematodes, its mechanism of action makes it a subject of interest for broader insecticide and neurotoxicity research.

Physicochemical and Toxicological Data

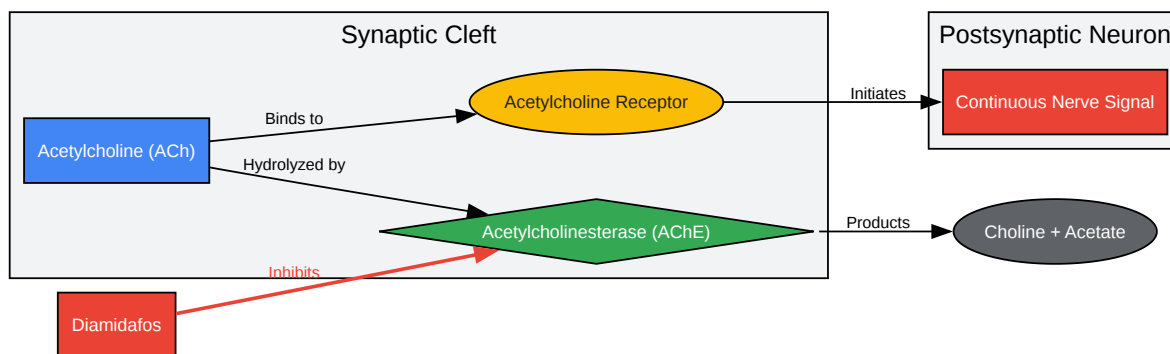
A summary of the available quantitative data for **Diamidafos** is presented in the table below. This information is critical for designing and conducting toxicological and efficacy studies.

Parameter	Value	Species	Route of Administration	Reference
Acute Oral LD50	>500 mg/kg to <2,000 mg/kg	Rat	Oral	
Acute Dermal LD50	>4,000 mg/kg	Rat	Dermal	
Acetylcholinesterase (AChE) IC50	Data not available in published literature. A protocol for determination is provided below.	-	In vitro	-

Signaling Pathway and Experimental Workflow

Mechanism of Action: Acetylcholinesterase Inhibition

Diamidafos, like other organophosphate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). The following diagram illustrates this signaling pathway.

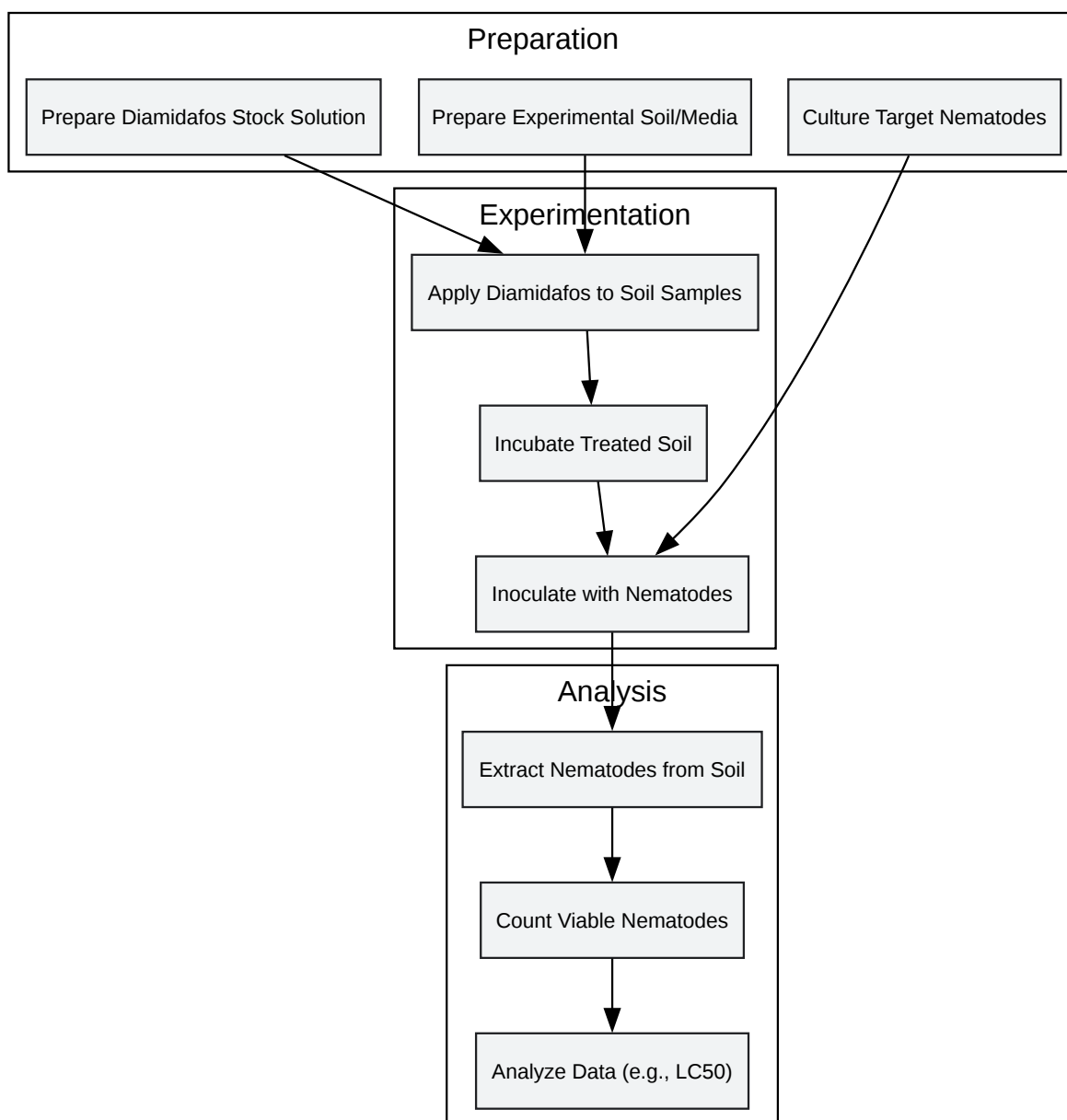


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Caption: Signaling pathway of acetylcholinesterase (AChE) inhibition by **Diamidafos**.

Experimental Workflow: Nematicidal Efficacy Testing

The following diagram outlines a general workflow for assessing the nematicidal efficacy of **Diamidafos** in a research setting.



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Caption: Generalized workflow for nematicidal efficacy testing of **Diamidafos**.

Experimental Protocols

Protocol for Determination of Acetylcholinesterase (AChE) IC₅₀

This protocol is a generalized method based on the Ellman assay, which can be adapted for determining the IC₅₀ value of **Diamidafos** against AChE.

Materials:

- **Diamidafos**
- Acetylcholinesterase (AChE) enzyme (e.g., from electric eel or human recombinant)
- 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB)
- Acetylthiocholine iodide (ATCI)
- Phosphate buffer (pH 8.0)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 412 nm
- Solvent for **Diamidafos** (e.g., DMSO)

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **Diamidafos** in a suitable solvent.
 - Prepare a series of dilutions of **Diamidafos** in phosphate buffer.
 - Prepare a solution of AChE in phosphate buffer.

- Prepare a solution of DTNB in phosphate buffer.
- Prepare a solution of ATCI in phosphate buffer.
- Assay Setup:
 - In a 96-well microplate, add the following to each well in triplicate:
 - Phosphate buffer
 - AChE solution
 - **Diamidafos** dilution (or solvent for control)
 - Incubate the plate at room temperature for a defined pre-incubation period (e.g., 15 minutes) to allow the inhibitor to interact with the enzyme.
- Enzymatic Reaction:
 - To initiate the reaction, add the ATCI solution to each well.
 - Immediately after adding ATCI, add the DTNB solution.
 - The total reaction volume should be consistent across all wells.
- Measurement and Analysis:
 - Measure the absorbance at 412 nm at regular intervals (e.g., every minute for 10 minutes) using a microplate reader.
 - Calculate the rate of reaction for each concentration of **Diamidafos**.
 - Determine the percentage of AChE inhibition for each concentration relative to the control.
 - Plot the percentage of inhibition against the logarithm of the **Diamidafos** concentration.
 - Calculate the IC₅₀ value, which is the concentration of **Diamidafos** that causes 50% inhibition of AChE activity, using non-linear regression analysis.

Protocol for Evaluating Nematicidal Efficacy of Diamidafos

This protocol provides a framework for assessing the efficacy of **Diamidafos** against a target nematode species, such as root-knot nematodes (*Meloidogyne* spp.), in a laboratory or greenhouse setting.

Materials:

- **Diamidafos**
- Target nematode species culture
- Sterilized sandy loam soil
- Pots or other suitable containers
- Susceptible host plants (e.g., tomato seedlings)
- Nematode extraction equipment (e.g., Baermann funnels or sieving-centrifugation apparatus)
- Microscope for nematode counting

Procedure:

- Preparation:
 - Prepare a stock solution of **Diamidafos** and a series of dilutions to be tested.
 - Fill pots with the sterilized sandy loam soil.
- Application of **Diamidafos**:
 - Apply the different concentrations of **Diamidafos** solution to the soil in the pots. Ensure even distribution by drenching or mixing.
 - Include a control group treated with only the solvent and an untreated control.

- Allow the treated soil to sit for a specified period (e.g., 24-48 hours) before introducing the nematodes.
- Inoculation with Nematodes:
 - Inoculate each pot with a known number of the target nematode species (e.g., second-stage juveniles).
 - If using host plants, transplant the seedlings into the pots after inoculation.
- Incubation and Growth:
 - Maintain the pots in a greenhouse or growth chamber under controlled conditions suitable for the host plant and nematode development.
 - Water the plants as needed.
- Assessment of Nematicidal Efficacy:
 - After a predetermined period (e.g., 4-6 weeks), harvest the plants and soil from each pot.
 - Nematode Population in Soil:
 - Extract nematodes from a known volume of soil from each pot using a suitable method (e.g., Baermann funnel).
 - Count the number of viable nematodes under a microscope.
 - Nematode Infection of Roots (if applicable):
 - Gently wash the roots of the host plants.
 - Stain the roots (e.g., with acid fuchsin) to visualize nematodes within the root tissue.
 - Count the number of galls, egg masses, or nematodes per gram of root tissue.
- Data Analysis:

- Calculate the percentage reduction in the nematode population for each **Diamidafos** concentration compared to the control.
- Determine the lethal concentration (e.g., LC50 or LC90) of **Diamidafos** for the target nematode species.
- Analyze the effect of **Diamidafos** on plant health parameters (e.g., plant height, root weight) if applicable.

Disclaimer: **Diamidafos** is a toxic chemical. All handling and experimental procedures should be conducted in a well-ventilated area, with appropriate personal protective equipment (PPE), and in accordance with all applicable safety regulations and institutional guidelines. Dispose of all chemical waste and contaminated materials properly.

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References

- 1. Standardization of reporting procedures for nematicide efficacy testing: a research and extension perspective [agris.fao.org]
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